Technical Guide: Spectroscopic Characterization of 7-Fluoro-6-methoxy-1H-indazole

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Compound of Interest

Compound Name:	*7-Fluoro-6-methoxy-1H-indazole*
CAS No.:	*1427438-32-1*
Cat. No.:	*B1448634*

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Executive Summary & Structural Context

Compound: **7-Fluoro-6-methoxy-1H-indazole** Molecular Formula: $C_8H_7FN_2O$ Exact Mass: 166.0542 Da CAS Registry Number: (Analogous scaffolds: 1245648-66-7)[1]

The **7-fluoro-6-methoxy-1H-indazole** scaffold represents a "privileged structure" in drug discovery. The 7-fluoro substituent is strategically placed to modulate metabolic stability (blocking oxidation) and influence the pKa of the pyrrole-like NH, thereby altering hydrogen bonding capabilities in the ATP-binding pockets of kinases. The 6-methoxy group serves as a hydrogen bond acceptor and a handle for solubility-enhancing side chains.

Tautomeric Considerations

In solution (DMSO-d_6), the 1H-tautomer is thermodynamically favored over the 2H-tautomer. However, the presence of the 7-fluorine atom creates an intramolecular electrostatic repulsion with the N1 lone pair, potentially influencing the tautomeric equilibrium compared to the non-fluorinated parent.

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Mass Spectrometry (MS) Analysis[2][3][4][5][6][7]

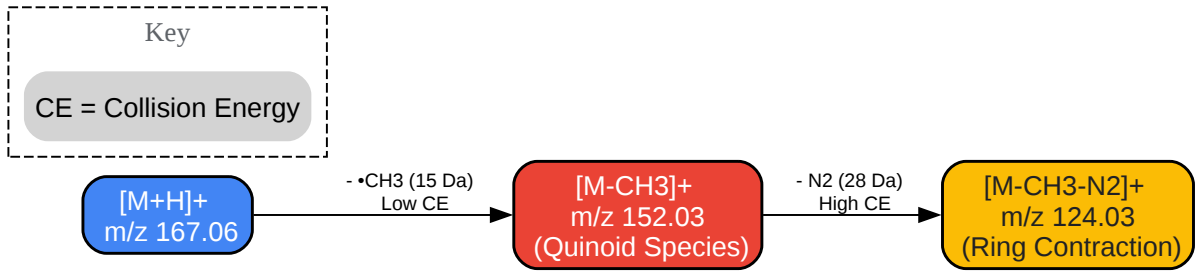
Ionization & Molecular Ion

- Method: Electrospray Ionization (ESI) in Positive Mode is the standard protocol.
- Observed Ion: The compound readily protonates at the N2 position.
  - $[M+H]^+$: 167.06 m/z (Base Peak)
  - $[M+Na]^+$: 189.04 m/z (Common adduct)

Fragmentation Pathway (MS/MS)

Indazoles undergo characteristic Retro-Diels-Alder (RDA) type fragmentation.

- Primary Loss (M-15): Loss of a methyl radical ($\bullet CH_3$) from the 6-methoxy group, generating a quinoid-like cation (m/z ~152).
- Secondary Loss (M-28): Loss of N_2 from the pyrazole ring, a diagnostic cleavage for indazoles, often requiring higher collision energy.
- Fluorine Stability: The C-F bond is robust; loss of F (M-19) is rare in ESI, making the fluorine atom a stable isotopic tag.



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Figure 1: Proposed ESI-MS/MS fragmentation pathway for **7-fluoro-6-methoxy-1H-indazole**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy[1][3][8][9]

Sample Preparation Protocol

- Solvent: DMSO-d_6 is required.[2][3] Chloroform ($CDCl_3$) is not recommended due to poor solubility and the loss of the exchangeable N-H signal.
- Concentration: 5–10 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO peak (2.50 ppm).

^{1}H NMR Data (400 MHz, DMSO-d_6)

The 7-fluoro substituent breaks the symmetry and introduces characteristic H-F coupling.

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Position	Shift (δ ppm)	Multiplicity	Coupling Constants (J Hz)	Assignment Logic
NH (1)	13.0 - 13.4	br s	-	Exchangeable proton; broad due to H-bonding.
H-3	7.95 - 8.05	s	-	Characteristic indazole C3-H; deshielded by N=N.
H-4	7.55 - 7.65	dd	$J_{(H4,H5)} \approx 8.8$, $J_{(H4,F7)} \approx 1.5$	Para to F (small coupling), Ortho to H5.
H-5	6.90 - 7.05	dd	$J_{(H5,H4)} \approx 8.8$, $J_{(H5,F7)} \approx 9-11$	Diagnostic: Large meta-coupling to F7.
OMe (6)	3.85 - 3.90	s	-	Distinct singlet; shielded by electron donation.

Key Diagnostic Feature: Look for H-5. It appears as a doublet of doublets (dd) but may resemble a triplet if $J_{(H4,H5)} \approx J_{(H5,F7)}$. The coupling of ~10 Hz is characteristic of a proton meta to a fluorine in a rigid aromatic system.

^{13}C NMR Data (100 MHz, DMSO-d_6)

Carbon-Fluorine (C-F) coupling is the definitive method for assigning the carbon backbone.

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Carbon	Shift (δ ppm)	Multiplicity	$J_{(C,F)}$ (Hz)	Assignment
C-7	138.0 - 142.0	d	~245	Ipso-F: Largest coupling constant.
C-6	148.0 - 150.0	d	~15	Ortho-F: Substituted by OMe (deshielded).
C-7a	133.0 - 135.0	d	~12	Ortho-F: Bridgehead carbon.
C-3	132.0 - 134.0	s/d	< 3	Distal to F.
C-5	105.0 - 108.0	d	~6-8	Meta-F: Upfield due to OMe shielding.
C-4	118.0 - 120.0	d	~3	Para-F: Minimal coupling.
OMe	55.5 - 56.5	s	-	Methoxy carbon.

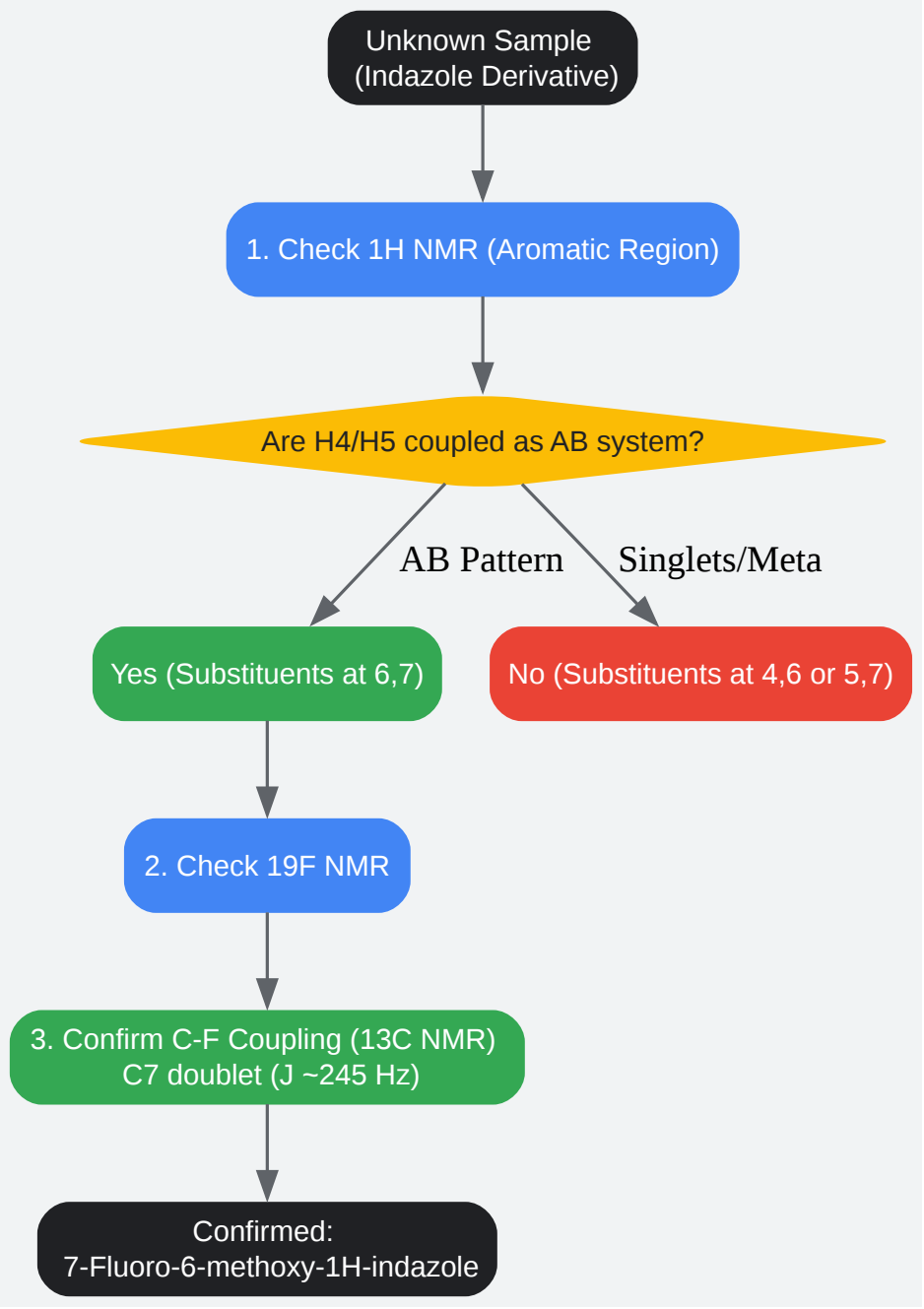
^{19}F NMR (376 MHz, DMSO-d_6)

- Shift:-135.0 to -145.0 ppm (relative to $CFCl_3$).
- Pattern: Appears as a doublet or broad singlet depending on decoupling. The shift is diagnostic for an aromatic fluorine ortho to a nitrogen bridgehead and an alkoxy group.

Structural Elucidation Workflow

The following logic tree ensures correct identification, distinguishing the target from its regiocisomers (e.g., 4-fluoro or 5-methoxy variants).

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Figure 2: Logic flow for confirming regiochemistry of 6,7-disubstituted indazoles.

References & Authority

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